

Application Notes and Protocols for IR-820 in Small Animal Imaging

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Compound of Interest

Compound Name: IR-820

Cat. No.: B15555243

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of the near-infrared (NIR) fluorescent dye **IR-820** for in vivo imaging in small animal models. This document outlines recommended dosages, detailed experimental protocols, and key mechanistic insights to facilitate successful and reproducible imaging studies.

Overview of IR-820 for In Vivo Imaging

IR-820 is a versatile and cost-effective heptamethine cyanine dye with excitation and emission maxima in the near-infrared spectrum, typically around 710 nm and 820 nm, respectively[1][2]. This spectral range is advantageous for in vivo imaging due to reduced tissue autofluorescence and deeper photon penetration compared to visible light[3]. Upon intravenous administration, **IR-820** rapidly binds to serum albumin, which significantly enhances its fluorescence signal and extends its circulation half-life[1][2][4]. This property makes it an excellent blood pool contrast agent for applications such as angiography and assessing vascular permeability in diseased tissues, including tumors and sites of injury[1][2].

Quantitative Data Summary

The following tables summarize reported dosages and administration routes for **IR-820** in various small animal imaging applications.

Table 1: **IR-820** Dosage and Administration in Mice

Application	Animal Model	Concentration	Volume	Dosage/Route	Reference
General NIR Imaging	Hairless SKH1/SKH1 Mice	0.2 mM in PBS	100 µL	Intravenous (IV) or Intraperitoneal (IP)	[1][5]
NIR-II Cerebrovascular Imaging	Mice	0.5 mg/mL in PBS	200 µL	Intravenous (IV)	[6][7]
NIR-II Tumor Imaging	4T1 Tumor-bearing Balb/c Mice	75 µM	150 µL	Intravenous (IV)	[8]
Tumor Imaging	Mouse with neck tumor	Not Specified	100 µL	Intravenous (IV)	[1][9]
Tumor Imaging (Direct Injection)	Transgenic Mouse Model	Not Specified	100 µL	Intratumoral	[1][9]
Stroke Imaging	Mouse with thrombotic stroke	Not Specified	100 µL	Intravenous (IV)	[1][9]
Photothermal Therapy	Subcutaneous tumor-bearing mice	2 mg/mL in PBS	100 µL	Intramuscular	[6]

Experimental Protocols

Preparation of IR-820 Solution

A standard protocol for preparing **IR-820** for injection involves dissolving the powdered dye in a sterile, biocompatible solvent.

Materials:

- **IR-820** powder
- Phosphate-buffered saline (PBS), sterile

Procedure:

- Freshly prepare the **IR-820** solution before each experiment to ensure optimal fluorescence.
- Weigh the appropriate amount of **IR-820** powder to achieve the desired concentration (e.g., 0.2 mM).
- Dissolve the powder in sterile PBS.
- Vortex the solution until the dye is completely dissolved.
- Draw the required volume (e.g., 100 μ L) into a sterile syringe for injection.[\[1\]](#)[\[5\]](#)

Animal Handling and Anesthesia

Proper animal handling and anesthesia are critical for successful and ethical in vivo imaging.

Procedure:

- Anesthetize the animal (e.g., mouse or rat) using a suitable anesthetic agent, such as isoflurane.
- Induce anesthesia in an induction chamber (2-5% isoflurane) and maintain it using a nose cone (1.0-2.5% isoflurane) during the imaging procedure.[\[10\]](#)
- Place the anesthetized animal on a heated stage within the imaging system to maintain body temperature.[\[10\]](#)

Administration of IR-820

The route of administration depends on the specific research question.

- Intravenous (IV) Injection: For systemic applications like blood pool imaging and tumor visualization via the enhanced permeability and retention (EPR) effect, administer the **IR-820** solution via the tail vein.[\[5\]](#)[\[8\]](#)
- Intraperitoneal (IP) Injection: This route can also be used for systemic delivery, with peak fluorescence signals typically observed later than with IV injection.[\[1\]](#)[\[5\]](#)
- Intratumoral/Intramuscular Injection: For localized studies or photothermal therapy, inject the dye directly into the target tissue.[\[6\]](#)[\[9\]](#)

In Vivo Imaging Procedure

Imaging System:

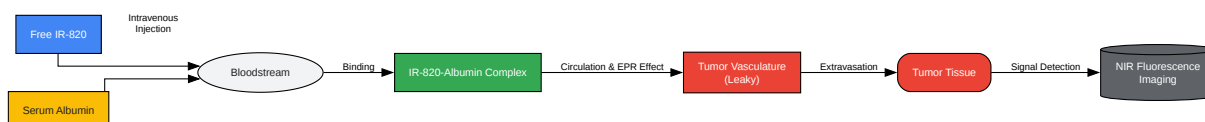
- Use an in vivo imaging system (IVIS) equipped for near-infrared fluorescence imaging.[\[2\]](#)

Imaging Parameters:

- Excitation Wavelength: ~710 nm[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Emission Wavelength: ~820 nm[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Acquire images at various time points post-injection to monitor the biodistribution and clearance of the dye. For instance, imaging can be performed immediately after injection and then serially for several hours to days.[\[5\]](#)[\[8\]](#)

Visualizations

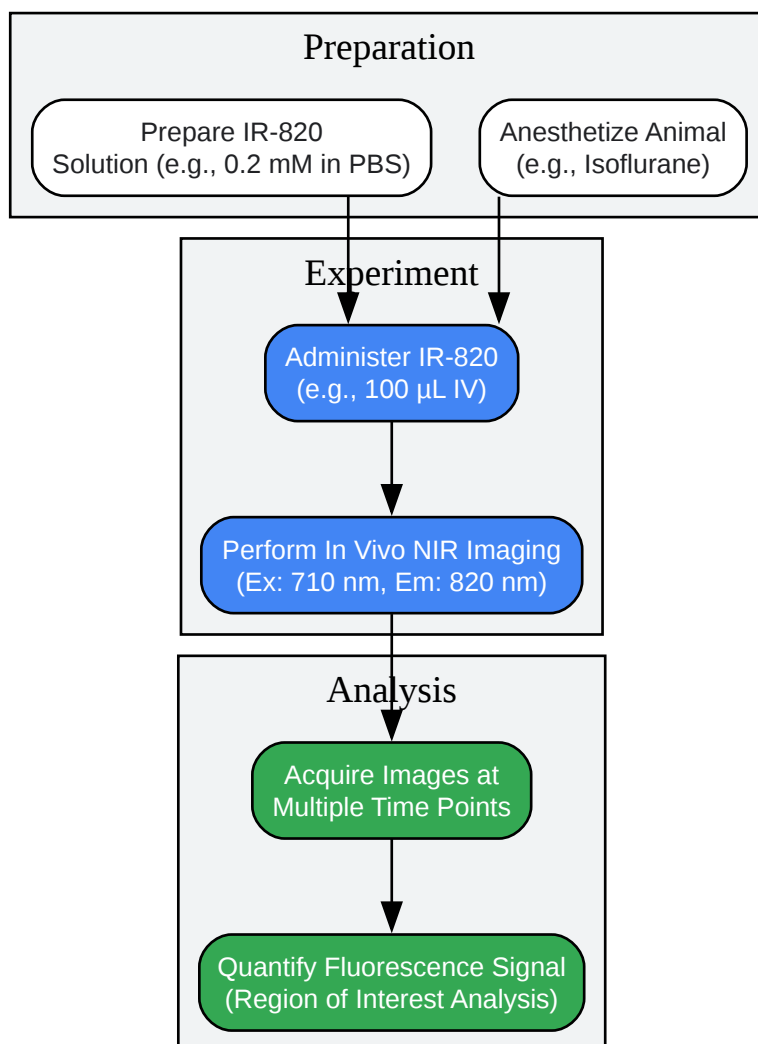
Signaling Pathway and Mechanism of Action



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Caption: In vivo activation and tumor targeting of **IR-820**.

Experimental Workflow



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Caption: A typical workflow for small animal imaging with **IR-820**.

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